

A Technical Guide to N,N,N'-Trimethylethylenediamine: Physicochemical Properties

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Compound of Interest

Compound Name: *N,N,N'-Trimethylethylenediamine*

Cat. No.: *B049237*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides essential information regarding the fundamental physicochemical properties of **N,N,N'-Trimethylethylenediamine**, a key compound utilized in various chemical syntheses. Its applications include serving as a precursor in the synthesis of novel gemini surfactants and as an amine component for the in-situ formation of alpha-amino alkoxides[1].

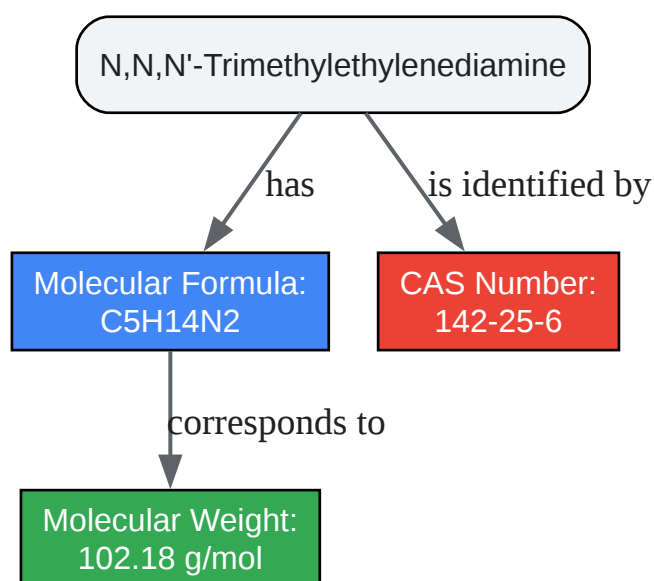
Core Physicochemical Data

The fundamental identifiers for **N,N,N'-Trimethylethylenediamine** are its molecular formula and molecular weight. These values are crucial for stoichiometric calculations in chemical reactions and for characterization in analytical procedures.

Property	Value
Molecular Formula	C5H14N2[1][2][3]
Molecular Weight	102.18 g/mol [1][2][3]
CAS Number	142-25-6[2][3]
Linear Formula	(CH3)2NCH2CH2NHCH3

Structural and Identification Overview

The relationship between the common name of the compound and its core identifiers is outlined in the diagram below. This visualization provides a clear logical flow from nomenclature to fundamental chemical properties.



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Caption: Identification and core properties of **N,N,N'-Trimethylethylenediamine**.

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References

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